

An In-depth Technical Guide on the Physical and Chemical Properties of Triethylarsine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylarsine

Cat. No.: B1607241

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethylarsine ((C₂H₅)₃As), a significant organoarsenic compound, possesses a unique combination of physical and chemical properties that make it a valuable reagent in organic synthesis and a ligand in coordination chemistry. This guide provides a comprehensive overview of its core characteristics, including detailed summaries of its physical and chemical data, experimental protocols for its synthesis and key reactions, and an exploration of its relevance in biological contexts, particularly for professionals in drug development.

Physical Properties

Triethylarsine is a colorless to pale yellow liquid with a characteristic garlic-like odor.^{[1][2]} It is sensitive to air and should be handled under an inert atmosphere.^[3] The key physical properties of **triethylarsine** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₅ As	[4]
Molecular Weight	162.11 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[3]
Melting Point	-91 °C	[2]
Boiling Point	140 °C	[2]
Density	1.152 g/cm ³	[2]
Flash Point	24.9 °C	[2]
Refractive Index	1.4670	[2]
Vapor Pressure	8.9 ± 0.2 mmHg at 25°C (Predicted)	[2]

Chemical Properties and Reactivity

Triethylarsine exhibits a rich and diverse chemical reactivity, primarily centered around the lone pair of electrons on the arsenic atom and the polarity of the As-C bonds. Its chemical behavior is characterized by its nucleophilicity, its ability to act as a ligand for transition metals, and its susceptibility to oxidation.

Basicity and Nucleophilicity

The arsenic atom in **triethylarsine** possesses a lone pair of electrons, rendering the molecule basic and nucleophilic. It readily reacts with electrophiles such as acids and alkyl halides.

- **Reaction with Acids:** **Triethylarsine** reacts with protic acids to form arsonium salts. For instance, with hydrobromic acid, it would form triethylarsonium bromide.
- **Reaction with Alkyl Halides:** As a nucleophile, **triethylarsine** reacts with alkyl halides to form quaternary arsonium salts.[5] A classic example is the reaction with methyl iodide to yield triethymethylarsonium iodide.

Oxidation Reactions

Triethylarsine is sensitive to air and can be oxidized by various oxidizing agents. The trivalent arsenic center can be oxidized to the pentavalent state.

- **Reaction with Halogens:** **Triethylarsine** reacts with halogens like iodine to form diiodotriethylarsorane, a pentavalent arsenic compound.

Coordination Chemistry

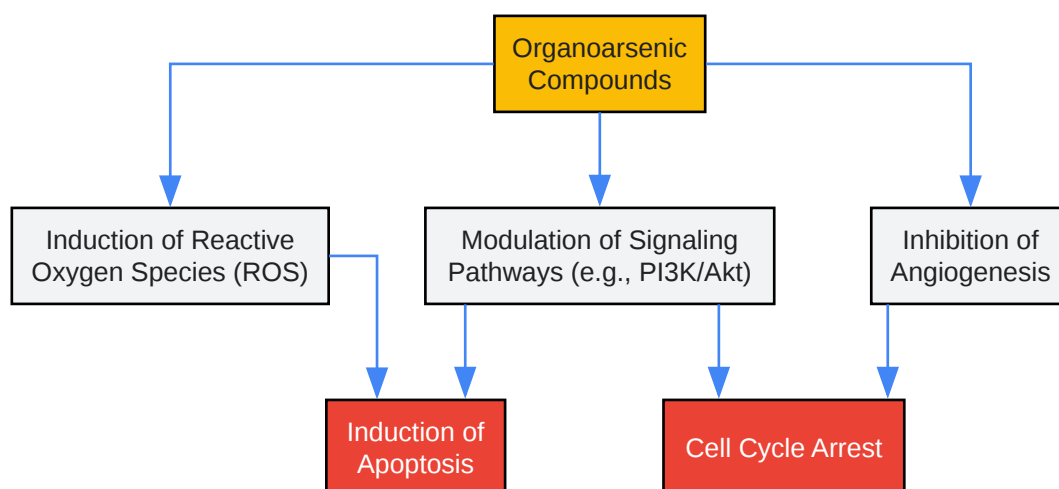
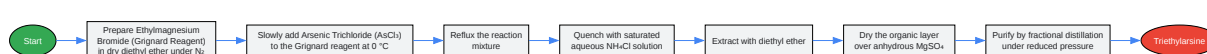
Triethylarsine is an effective ligand in coordination chemistry, readily forming complexes with a variety of transition metals. It functions as a soft ligand, preferring to bind with soft metal centers. Its coordination properties are crucial in its application as a catalyst in various organic transformations.

Experimental Protocols

This section provides detailed experimental methodologies for the synthesis of **triethylarsine** and some of its key reactions. These protocols are intended to be illustrative and should be adapted and optimized based on specific laboratory conditions and safety protocols.

Synthesis of Triethylarsine via Grignard Reaction

This protocol describes a common and versatile method for the preparation of **triethylarsine** using a Grignard reagent.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Page loading... [guidechem.com]
- 3. strem.com [strem.com]
- 4. Triethylarsine | C₆H₁₅As | CID 69242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical and Chemical Properties of Triethylarsine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1607241#physical-and-chemical-properties-of-triethylarsine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com